

etaconazole material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: *Etaconazole*

Cat. No.: *B166602*

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Etaconazole: An In-Depth Technical and Safety Assessment

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **Etaconazole**, a conazole fungicide. The information is presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on detailed data presentation, experimental methodologies, and visual representations of key safety information.

Chemical and Physical Properties

Etaconazole is a systemic fungicide belonging to the triazole class of chemicals. It is recognized for its efficacy against a broad spectrum of fungi. The physical and chemical characteristics of **Etaconazole** are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₅ Cl ₂ N ₃ O ₂	[1]
Molecular Weight	328.19 g/mol	[1]
CAS Number	60207-93-4	[1]
Appearance	White to off-white or pale yellow crystalline powder	[2]
Melting Point	75-93 °C	[1]
Water Solubility	80 mg/L (at 20 °C)	[3]
Solubility in Organic Solvents (at 20°C)	Acetone: 300 g/kg, Dichloromethane: 700 g/kg, Methanol: 400 g/kg, Toluene: 250 g/kg, Isopropanol: 100 g/kg	[1]
Vapor Pressure	Negligible	[2]

Toxicological Data

The toxicological profile of **Etaconazole** is crucial for assessing its potential risk to human health. The following table summarizes the acute toxicity data.

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	>320 mg/kg	[4]
LD ₅₀	Mouse	Oral	>320 mg/kg	[2]
LD ₅₀	Dog	Oral	>200 mg/kg	[2]
LD ₅₀	Guinea Pig	Oral	>160 mg/kg	[2]

Experimental Protocols: Acute Oral Toxicity (OECD 425)

The acute oral toxicity of **Etaconazole** is determined following the OECD Guideline 425, the Up-and-Down Procedure (UDP).^[5]^[6] This method is a statistically robust approach that minimizes the number of animals required.^[5]

- Principle: A single animal is dosed at a starting level just below the estimated LD₅₀.^[5] Depending on the outcome (survival or death), the dose for the next animal is adjusted up or down by a constant factor.^[5] This sequential process continues until the stopping criteria are met.^[5]
- Animal Model: Healthy, young adult rats of a standard laboratory strain are used.^[4] Females are nulliparous and non-pregnant.^[7]
- Procedure: Animals are fasted prior to dosing. The test substance is administered orally via gavage.^[8] Following administration, animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.^[8] A full necropsy is performed on all animals at the end of the observation period.^[8]
- Data Analysis: The LD₅₀ is calculated using the maximum likelihood method based on the outcomes of the sequential dosing.^[6]

Ecological Information

Understanding the environmental fate and ecotoxicity of **Etaconazole** is essential for evaluating its impact on ecosystems.

Test	Species	Duration	Value	Reference
LC ₅₀	Oncorhynchus mykiss (Rainbow Trout)	96 hours	2.5 mg/L	^[9]
LC ₅₀	Tropical Freshwater Fish	96 hours	> 16.31 mg/L	^[9]

Experimental Protocols: Fish Acute Toxicity Test (OECD 203)

The acute toxicity of **Etacnazole** to fish is assessed according to the OECD Guideline 203.^[1]^[10] This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period.^[1]^[10]

- Principle: Fish are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours.^[11] Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.^[1]^[10]
- Test Organism: A recommended fish species, such as the Rainbow Trout (*Oncorhynchus mykiss*), is used.^[11]^[12]
- Procedure: A range of concentrations of the test substance are prepared, along with a control group.^[11] The fish are introduced to the test solutions, and the conditions (temperature, pH, dissolved oxygen) are monitored throughout the test.^[9] At the end of the 96-hour exposure period, the number of dead fish in each concentration is recorded.^[9]
- Data Analysis: The LC₅₀ value and its 95% confidence limits are calculated using probit analysis or another appropriate statistical method.^[9]

Hazard Identification and Classification

Etacnazole is classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Statements:

- H302: Harmful if swallowed.^[11]
- H315: Causes skin irritation.^[13]
- H319: Causes serious eye irritation.^[13]
- H335: May cause respiratory irritation.^[13]
- H411: Toxic to aquatic life with long lasting effects.^[10]

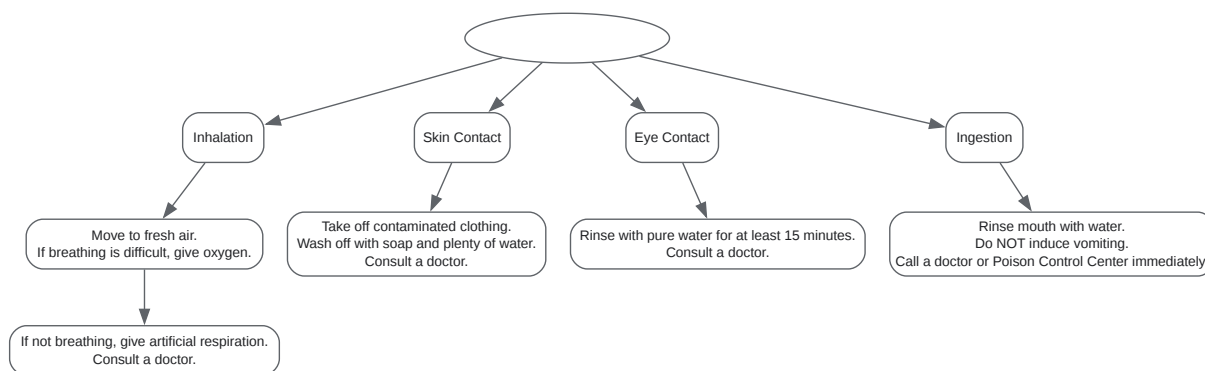
GHS Pictograms:

GHS Hazard Pictograms for Etaconazole

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First Aid Measures

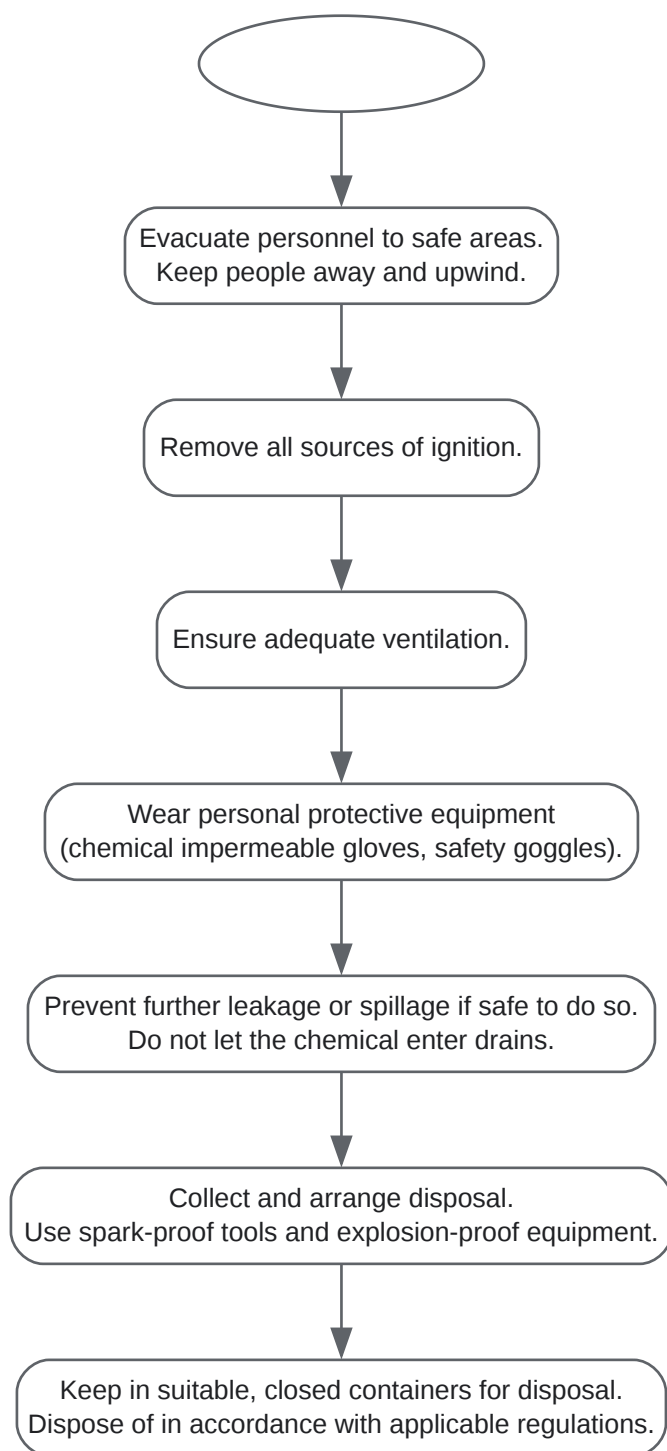
The following diagram outlines the recommended first aid procedures in case of exposure to **Etaconazole**.

[Click to download full resolution via product page](#)First Aid Decision Tree for **Etaconazole** Exposure

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of **Etaconazole**.

Safe Handling					Safe Storage			Handling
Handle in a well-ventilated place.	Wear suitable protective clothing, gloves, and eyeface protection.	Avoid contact with skin and eyes.	Avoid formation of dust and aerosols.	Use non-sparking tools and prevent fire caused by electrostatic discharge.	Store in a tightly closed container.	Store in a dry, cool, and well-ventilated place.	Store apart from oxidant containers or incompatible materials.	
								Storage



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